

Technical Monograph: Boc-Met-Met-OH

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Compound of Interest

Compound Name: *Boc-met-met-OH*

Cat. No.: *B12109066*

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N-alpha-(tert-Butoxycarbonyl)-L-methionyl-L-methionine[1][2]

Executive Summary

Boc-Met-Met-OH (CAS: 51529-24-9) is a protected dipeptide derivative extensively utilized as a model substrate in redox biology and enzymatic kinetic studies.[1][2] Comprising two methionine residues protected at the N-terminus by a tert-butoxycarbonyl (Boc) group, this compound serves as a critical probe for investigating Methionine Sulfoxide Reductase (Msr) activity, distinguishing between stereospecific oxidation states (Met-S-SO vs. Met-R-SO).[1][2] Furthermore, it acts as a controlled building block in fragment-based peptide synthesis, minimizing racemization risks associated with stepwise elongation of methionine-rich sequences.[1][2]

Part 1: Physicochemical Specifications[2][3]

The following data consolidates physical constants and solubility profiles essential for experimental design.

Parameter	Specification
Chemical Formula	C ₁₅ H ₂₈ N ₂ O ₅ S ₂
Molecular Weight	380.5 g/mol
CAS Number	51529-24-9
Appearance	White to off-white crystalline powder
Solubility (High)	DMSO, DMF, Dichloromethane (DCM), Methanol
Solubility (Low)	Water (acidic pH), Diethyl Ether, Hexanes
pKa (Terminal COOH)	~3.7 (Predicted)
Stability	Hygroscopic; highly susceptible to oxidation (sulfoxide formation)

Part 2: Synthetic Framework & Methodology

Synthesis of **Boc-Met-Met-OH** requires strict control over reaction conditions to prevent premature oxidation of the thioether side chains.^{[1][2]} Two methodologies are presented: the industry-standard carbodiimide coupling and a green chemistry approach using trimethoxysilane.^{[1][2]}

Protocol A: Standard Solution-Phase Coupling (DCC/HOBt)

Rationale: This method uses HOBt to suppress racemization of the activated Boc-Met-OH ester, ensuring high chiral purity of the resulting dipeptide.^{[1][2]}

- Activation: Dissolve Boc-Met-OH (1.0 eq) in dry DCM/DMF (4:1 ratio). Add HOBt (1.1 eq) and cool to 0°C.
- Coupling: Add DCC (1.1 eq) and stir for 30 minutes to form the active ester.
- Addition: Add H-Met-OMe·HCl (1.0 eq) pre-neutralized with NMM (N-methylmorpholine, 1.0 eq).^{[1][2]}
- Reaction: Stir at 0°C for 1 hour, then warm to room temperature (RT) overnight.

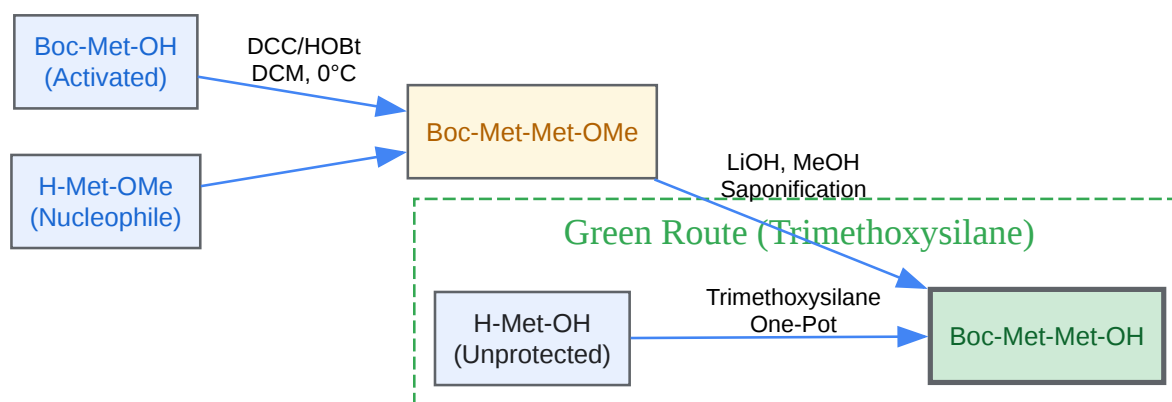
- Workup: Filter off DCU urea byproduct. Wash filtrate with 5% citric acid, saturated NaHCO_3 , and brine. Dry over MgSO_4 and concentrate.
- Saponification: Dissolve the intermediate Boc-Met-Met-OMe in MeOH/THF. Add LiOH (2.0 eq, 1M aq). Stir 2 hours. Acidify to pH 3 with 1M HCl to precipitate **Boc-Met-Met-OH**.

Protocol B: Trimethoxysilane-Mediated Direct Coupling

Rationale: A "green" one-pot strategy that avoids separate C-terminal protection of the second methionine, reducing step count and waste.[1][2]

- Mixture: Combine Boc-Met-OH (1.0 eq) and H-Met-OH (free amino acid, 1.0 eq) in toluene or DCM.
- Reagent: Add Trimethoxysilane (2.0 eq).
- Mechanism: The silane transiently protects the C-terminal carboxylate of the nucleophile (H-Met-OH) and activates the N-terminal carboxylate of Boc-Met-OH.[1][2]
- Conditions: Reflux (if Toluene) or stir at 40°C (DCM) for 12–24 hours.
- Hydrolysis: Quench with water to hydrolyze silyl esters, releasing the free acid dipeptide.

Visualization: Synthetic Pathway



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Caption: Dual synthetic pathways comparing standard ester-protection route vs. silane-mediated direct coupling.

Part 3: Functional Applications & Mechanisms[2]

1. Methionine Sulfoxide Reductase (Msr) Substrate

Boc-Met-Met-OH is a premier substrate for assaying MsrA and MsrB activity.[1][2]

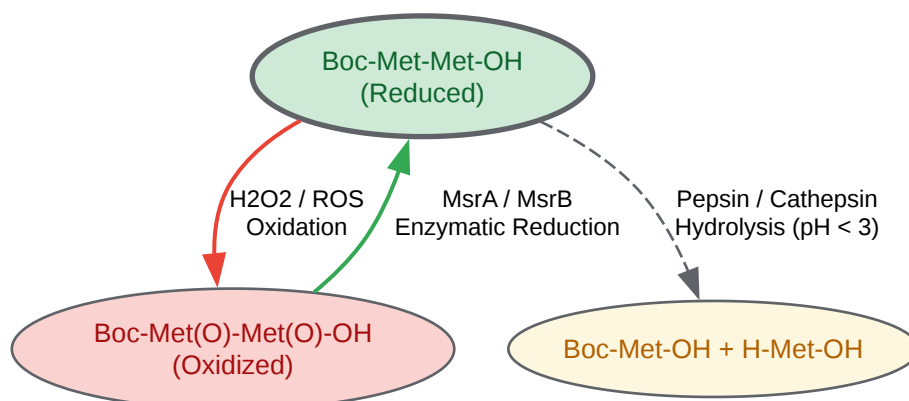
- Oxidation: Treatment with H_2O_2 yields Boc-Met(O)-Met(O)-OH.[1][2]
- Selectivity: The dipeptide structure allows researchers to determine if an enzyme prefers N-terminal vs. C-terminal sulfoxides.[1][2]
- Assay Logic: The reduction of the sulfoxide back to the thioether is monitored via HPLC (shift in retention time) or UV absorbance changes (215 nm).

2. Enzymatic Hydrolysis Model

This compound is used to map the subsite specificity of proteases like Pepsin and Cathepsin D.

- Pepsin Specificity: Pepsin prefers hydrophobic residues (Phe, Leu) at the P1 and P1' positions. Met-Met bonds are cleaved but at a slower rate, making **Boc-Met-Met-OH** a valuable "slow substrate" for kinetic inhibition studies.[1][2]
- Cleavage Site: Hydrolysis occurs between the two methionine residues, yielding Boc-Met-OH and H-Met-OH.[1][2]

Visualization: Redox & Enzymatic Cycle



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Caption: The biological lifecycle of **Boc-Met-Met-OH**: Reversible oxidation by ROS/Msr enzymes and irreversible proteolytic cleavage.[1][2][3][4][5][6]

Part 4: Analytical Characterization

Trustworthy identification relies on distinguishing the two methionine residues.

1. HPLC Protocol

- Column: C18 Reverse Phase (e.g., 5µm, 4.6 x 150 mm).
- Mobile Phase A: 0.1% TFA in Water.[1]
- Mobile Phase B: 0.1% TFA in Acetonitrile.[1]
- Gradient: 5% B to 60% B over 30 minutes.
- Detection: 215 nm (peptide bond) and 254 nm (low absorbance, Met is not aromatic).[2]
- Note: The oxidized derivative (sulfoxide) is significantly more polar and will elute earlier (lower retention time) than the reduced parent.

2. NMR Spectroscopy (¹H, 400 MHz, DMSO-d₆)

- Boc Group: Singlet, ~1.4 ppm (9H).[2]
- S-Methyl Groups: Two distinct singlets around 2.0–2.1 ppm.[1][2][3]
- Alpha-Protons:
 - Met-1 (N-term): ~4.0–4.2 ppm (shielded by urethane).[1][2]
 - Met-2 (C-term): ~4.3–4.5 ppm (deshielded by free acid).[1][2]
- Amide Protons:
 - Urethane NH (Boc): Doublet, ~6.8–7.0 ppm.[2]

- Peptide NH (Amide): Doublet, ~7.8–8.2 ppm.[2]

Part 5: Handling & Stability (Self-Validating Protocol)

To ensure experimental integrity, follow this storage protocol:

- Oxidation Check: Before use, run a fast LC-MS.[1][2] If a mass of M+16 or M+32 is observed (MW 396 or 412), the sample has oxidized.
- Reduction Step: If oxidized, treat with DTT (Dithiothreitol) or Dimethylsulfide in TFA to reduce back to **Boc-Met-Met-OH** prior to use.[1][2]
- Storage: Store at -20°C under Argon. Methionine is extremely sensitive to atmospheric oxygen over time.[1]

References

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